

# An In-depth Technical Guide to Tert-butyltrimethylsilyl Fluoride

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## Compound of Interest

Compound Name: *Tert-butyltrimethylsilyl fluoride*

Cat. No.: *B16142555*

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This guide provides essential information regarding the molecular properties of **tert-butyltrimethylsilyl fluoride**, a key reagent in organic synthesis. The data is tailored for researchers, scientists, and professionals in the field of drug development.

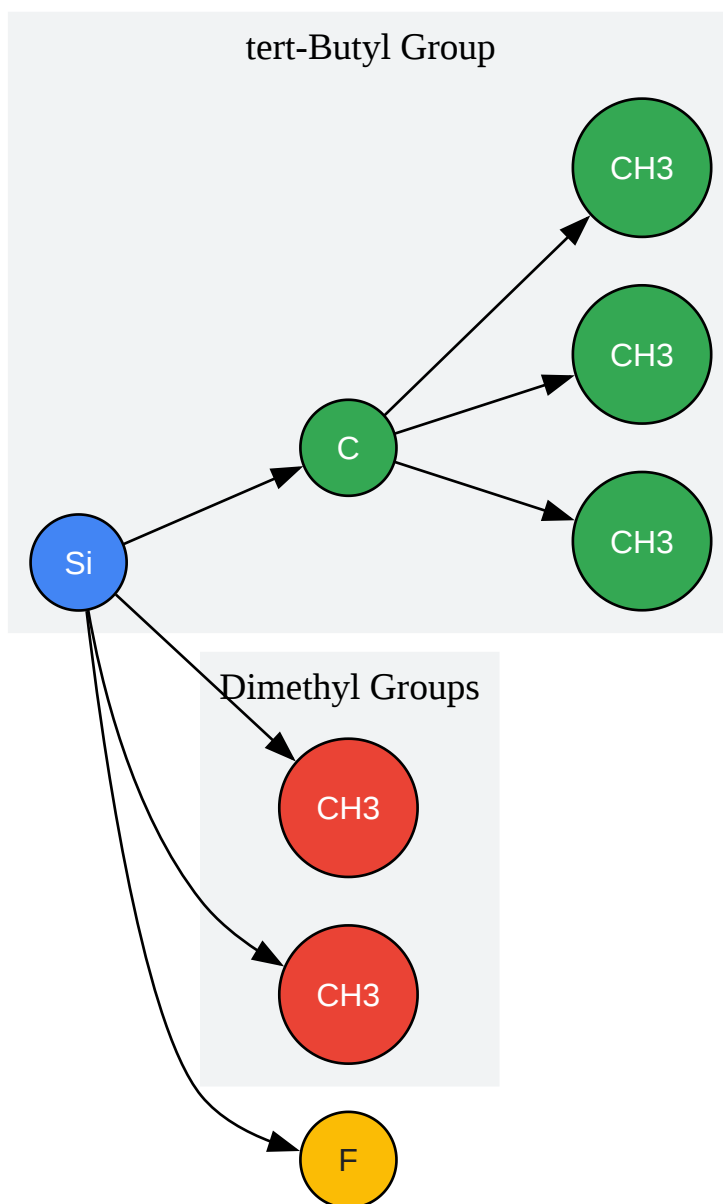
## Core Molecular Data

**Tert-butyltrimethylsilyl fluoride** is an organosilicon compound valued for its role as a protecting agent for alcohols. A clear understanding of its fundamental molecular characteristics is crucial for its application in complex synthetic pathways.

| Property                   | Value                              | Source                                                      |
|----------------------------|------------------------------------|-------------------------------------------------------------|
| Molecular Formula          | C <sub>6</sub> H <sub>15</sub> FSi | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight           | 134.27 g/mol                       | <a href="#">[1]</a> <a href="#">[4]</a>                     |
| Alternate Molecular Weight | 134.267 g/mol                      | <a href="#">[2]</a>                                         |

## Structural Representation

The structural arrangement of **tert-butyldimethylsilyl fluoride** is central to its chemical reactivity and steric hindrance properties. The following diagram illustrates the connectivity of the atoms within the molecule.



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Molecular structure of **tert-butyldimethylsilyl fluoride**.

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## References

- 1. Tert-butyldimethylsilyl fluoride | C<sub>6</sub>H<sub>15</sub>FSi | CID 11263517 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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